

Formanilide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Formanilide

Cat. No.: B094145

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Formanilide: Physicochemical Properties

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This technical guide provides the fundamental physicochemical properties of **formanilide**, a key organic compound utilized in various research and development applications. The data presented herein is intended for researchers, scientists, and drug development professionals.

Chemical Identity and Molecular Properties

Formanilide, also known as N-phenylformamide, is an amide derived from formic acid and aniline.^[1] Its chemical structure and properties are fundamental to its role as a synthetic intermediate.^[2]

The key quantitative properties of **formanilide** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₇ NO	^[1] ^[3] ^[4] ^[5]
Molecular Weight	121.14 g/mol	^[1] ^[4]
Exact Mass	121.052763847 Da	^[3] ^[4]

Determination of Molecular Weight

Experimental Protocol:

The molecular weight of a compound is a fundamental property derived from its chemical formula. The value is calculated by summing the atomic weights of each constituent atom. For **formanilide** (C_7H_7NO), the calculation is as follows:

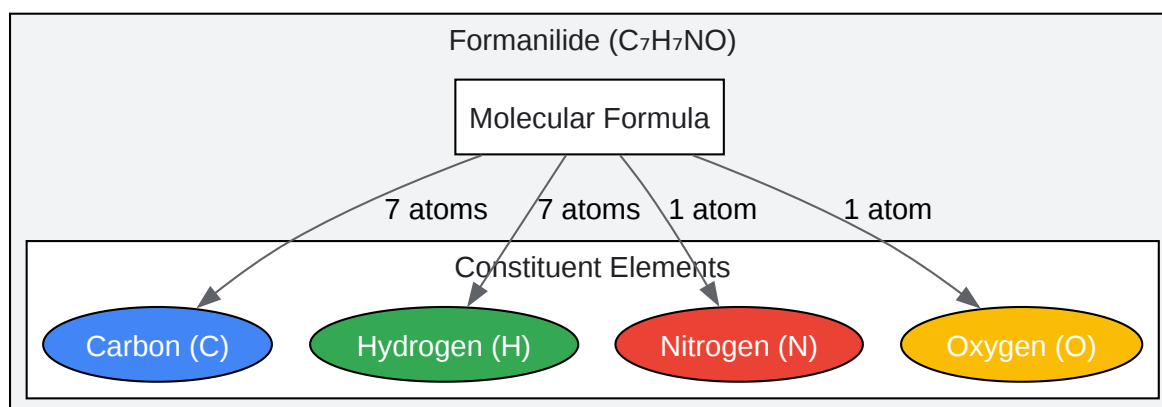
- Carbon (C): 7 atoms \times 12.011 amu/atom = 84.077 amu
- Hydrogen (H): 7 atoms \times 1.008 amu/atom = 7.056 amu
- Nitrogen (N): 1 atom \times 14.007 amu/atom = 14.007 amu
- Oxygen (O): 1 atom \times 15.999 amu/atom = 15.999 amu

Total Molecular Weight: $84.077 + 7.056 + 14.007 + 15.999 = 121.139$ amu (g/mol)^{[2][3]}

This calculated value is consistent with experimentally determined values and those reported in chemical literature.^{[1][4][6]}

Elemental Composition

The following diagram illustrates the elemental composition of **formanilide** as defined by its molecular formula.



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Elemental composition of **formanilide**.

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